

Application Notes and Protocols: Preparation of IPI-3063 Stock Solution

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Compound of Interest

Compound Name: IPI-3063

Cat. No.: B15541843

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This document provides a detailed protocol for the preparation of a stock solution of **IPI-3063**, a potent and selective p110 δ inhibitor. Adherence to this protocol is crucial for ensuring the stability, and effective concentration of the compound for in vitro and in vivo experiments.

Quantitative Data Summary

For ease of reference, the key quantitative data for **IPI-3063** are summarized in the table below.

Parameter	Value	Source(s)
Molecular Weight	455.51 g/mol	[1][2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1][3][4]
Solubility in DMSO	Up to 91 mg/mL (199.77 mM)	[1]
Recommended Stock Concentration	10 mM in DMSO	[5]
Storage of Powder	-20°C for up to 3 years	[1][5]
Storage of Stock Solution	-80°C for up to 1 year; -20°C for up to 1 month. Aliquot to avoid repeated freeze-thaw cycles.	[1][2][5]

Experimental Protocol: Preparing a 10 mM IPI-3063 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **IPI-3063** in DMSO.

Materials

- **IPI-3063** powder
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

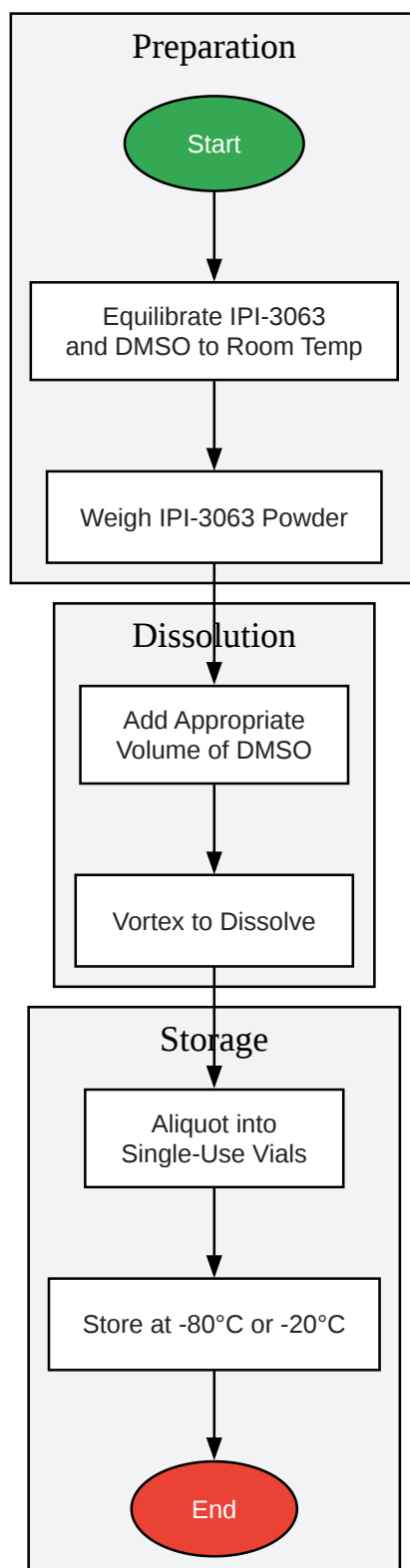
Safety Precautions

- **IPI-3063** is a potent bioactive compound. Handle with care and use appropriate PPE.
- Work in a well-ventilated area or a chemical fume hood.
- DMSO is a powerful solvent and can facilitate the absorption of substances through the skin. Avoid direct contact.

Step-by-Step Procedure

- **Equilibrate Reagents:** Allow the **IPI-3063** powder and DMSO to come to room temperature before opening to prevent condensation.
- **Weigh IPI-3063:** Carefully weigh out the desired amount of **IPI-3063** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.56 mg of **IPI-3063** (Calculation: $455.51 \text{ g/mol} \times 0.010 \text{ mol/L} \times 0.001 \text{ L} = 0.004555 \text{ g} = 4.56 \text{ mg}$).
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the vial containing the **IPI-3063** powder. For the example above, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution until the **IPI-3063** powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.^{[1][2]}
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][5]} When needed, thaw a single aliquot for use.

Experimental Workflow

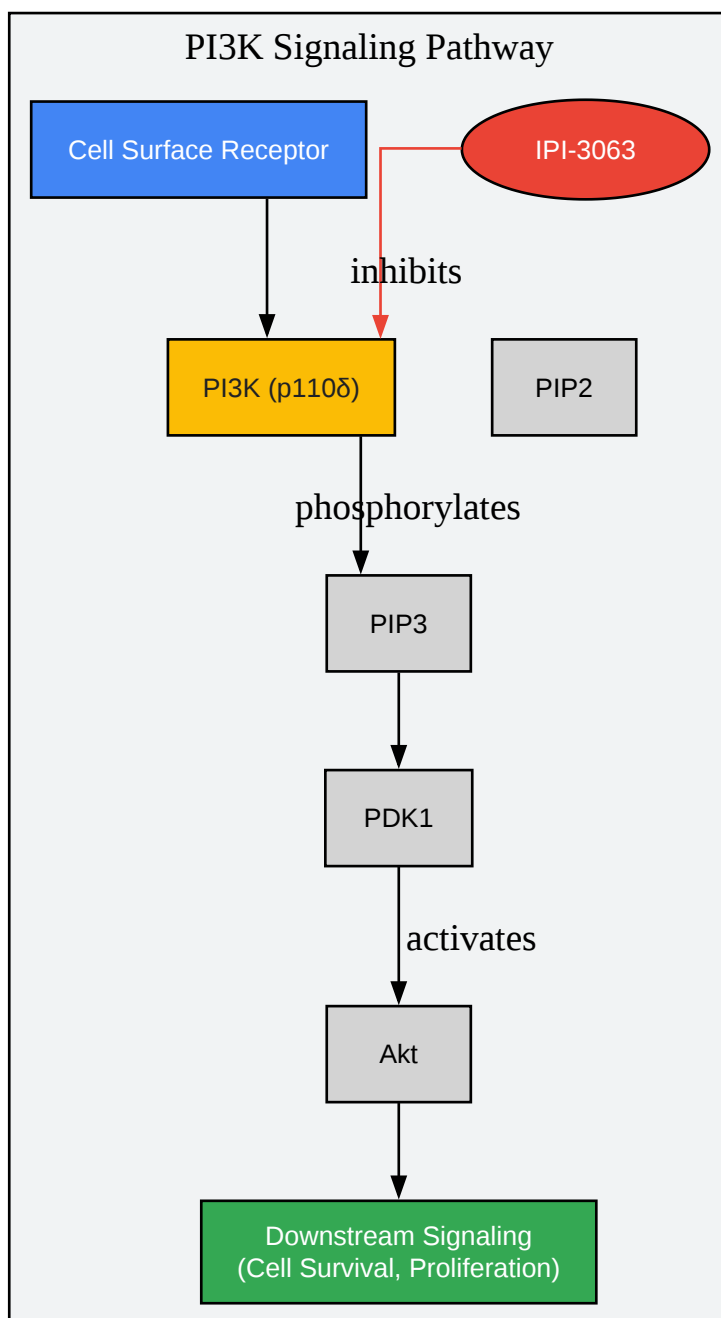


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Caption: Workflow for preparing **IPI-3063** stock solution.

Signaling Pathway Context

IPI-3063 is a potent and selective inhibitor of the p110 δ isoform of phosphoinositide 3-kinase (PI3K).[1][6] The PI3K signaling pathway is crucial for regulating cell survival, proliferation, and differentiation, particularly in B lymphocytes.[3]



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Caption: Inhibition of the PI3K/Akt pathway by **IPI-3063**.

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